

A Comprehensive Technical Guide to the Synthesis of (E)-7-Nonadecen-1-ol

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Compound of Interest

Compound Name: 7(E)-Nonadecenol

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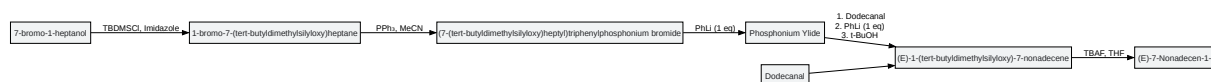
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide outlines a robust and stereoselective synthetic pathway to (E)-7-Nonadecen-1-ol, a long-chain alkenol with potential applications in various fields of chemical and pharmaceutical research. The synthesis is centered around a key Wittig reaction, employing the Schlosser modification to ensure the desired (E)-stereochemistry of the olefin. This document provides detailed experimental protocols, quantitative data for each synthetic step, and visualizations of the reaction workflow.

Synthetic Strategy

The retrosynthetic analysis of (E)-7-Nonadecen-1-ol identifies a strategic disconnection at the C7-C8 double bond, suggesting a Wittig olefination as the key carbon-carbon bond-forming step. This approach involves the reaction of a C12 aldehyde (dodecanal) with a C7 phosphonium ylide. To achieve the target molecule with a terminal hydroxyl group, the C7 fragment is derived from a precursor with a protected alcohol, which is deprotected in the final step. The Schlosser modification of the Wittig reaction is employed to ensure high (E)-selectivity.

Overall Synthetic Scheme:



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Caption: Overall synthetic route to (E)-7-Nonadecen-1-ol.

Experimental Protocols and Data

This section provides detailed experimental procedures for each step of the synthesis, along with tabulated quantitative data for easy reference and comparison.

Step 1: Protection of 7-bromo-1-heptanol

The hydroxyl group of 7-bromo-1-heptanol is protected as a tert-butyldimethylsilyl (TBDMS) ether to prevent interference in the subsequent Wittig reaction.

Experimental Protocol:

To a solution of 7-bromo-1-heptanol (1.0 eq) in anhydrous dichloromethane (DCM), imidazole (2.5 eq) is added, and the mixture is stirred until all solids dissolve. Tert-butyldimethylsilyl chloride (TBDMSCl, 1.2 eq) is then added portion-wise at 0 °C. The reaction is allowed to warm to room temperature and stirred for 12-16 hours. Upon completion, the reaction is quenched with water, and the organic layer is separated. The aqueous layer is extracted with DCM. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is purified by flash column chromatography.

Reagent/Parameter	Molar Ratio/Value
7-bromo-1-heptanol	1.0 eq
Imidazole	2.5 eq
TBDMSCl	1.2 eq
Solvent	Anhydrous DCM
Temperature	0 °C to RT
Reaction Time	12-16 hours
Typical Yield	>95%

Step 2: Synthesis of (7-(tert-butyldimethylsilyloxy)heptyl)triphenylphosphonium bromide

The protected bromoheptanol is converted to its corresponding triphenylphosphonium salt, the precursor to the Wittig reagent.

Experimental Protocol:

A mixture of 1-bromo-7-(tert-butyldimethylsilyloxy)heptane (1.0 eq) and triphenylphosphine (1.1 eq) in anhydrous acetonitrile is heated at reflux for 24 hours. The solvent is then removed under reduced pressure, and the resulting crude solid is triturated with diethyl ether to afford the desired phosphonium salt as a white solid, which is then dried under vacuum.

Reagent/Parameter	Molar Ratio/Value
1-bromo-7-(tert-butyldimethylsilyloxy)heptane	1.0 eq
Triphenylphosphine	1.1 eq
Solvent	Anhydrous Acetonitrile
Temperature	Reflux
Reaction Time	24 hours
Typical Yield	~98% ^[1]

Step 3: (E)-Selective Wittig Reaction (Schlosser Modification)

This key step involves the formation of the C19 carbon skeleton with the desired (E)-alkene geometry. The Schlosser modification of the Wittig reaction is crucial for achieving high E-selectivity with a non-stabilized ylide.



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Caption: Workflow of the Schlosser modification.

Experimental Protocol:

A suspension of (7-(tert-butyldimethylsilyloxy)heptyl)triphenylphosphonium bromide (1.2 eq) in anhydrous THF is cooled to -78 °C under an argon atmosphere. Phenyllithium (1.1 eq, as a solution in cyclohexane/ether) is added dropwise, and the resulting deep orange-red solution is stirred for 30 minutes at this temperature. A solution of dodecanal (1.0 eq) in anhydrous THF is then added dropwise, and the mixture is stirred for an additional hour at -78 °C. A second equivalent of phenyllithium (1.1 eq) is added, and the reaction mixture is stirred for another 30 minutes. Finally, tert-butanol (1.2 eq) is added, and the reaction is allowed to warm slowly to room temperature and stirred overnight. The reaction is quenched with saturated aqueous

ammonium chloride solution and extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated. The crude product is purified by flash column chromatography.

Reagent/Parameter	Molar Ratio/Value
Phosphonium Salt	1.2 eq
Dodecanal	1.0 eq
Phenyllithium	2.2 eq (in two portions)
tert-Butanol	1.2 eq
Solvent	Anhydrous THF
Temperature	-78 °C to RT
Reaction Time	~12 hours
Typical Yield of (E)-alkene	High, with E/Z > 95:5

Step 4: Deprotection of the TBDMS Ether

The final step is the removal of the TBDMS protecting group to yield the target molecule, (E)-7-Nonadecen-1-ol.

Experimental Protocol:

To a solution of (E)-1-(tert-butyldimethylsilyloxy)-7-nonadecene (1.0 eq) in THF, a solution of tetrabutylammonium fluoride (TBAF, 1.1 eq, 1.0 M in THF) is added. The reaction mixture is stirred at room temperature for 1-2 hours, and the progress is monitored by TLC. Upon completion, the reaction mixture is concentrated, and the residue is purified by flash column chromatography to afford (E)-7-Nonadecen-1-ol.

Reagent/Parameter	Molar Ratio/Value
(E)-1-(TBDMS-O)-7-nonadecene	1.0 eq
TBAF (1.0 M in THF)	1.1 eq
Solvent	THF
Temperature	Room Temperature
Reaction Time	1-2 hours
Typical Yield	>90%

Conclusion

The synthetic route detailed in this guide provides a reliable and highly stereoselective method for the preparation of (E)-7-Nonadecen-1-ol. The strategic use of a TBDMS protecting group and the application of the Schlosser modification to the Wittig reaction are key to the success of this synthesis. The provided protocols and quantitative data serve as a valuable resource for researchers in the fields of organic synthesis and drug development, enabling the efficient production of this and structurally related long-chain alkenols for further investigation.

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References

- 1. Phosphonium, (11-hydroxyundecyl)triphenyl-, bromide | lookchem [lookchem.com]
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